

# Stability and Storage of 3-bromodihydrofuran-2(3H)-one: A Technical Guide

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## Compound of Interest

Compound Name: 2-Bromo-4-butanolide

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This technical guide provides a comprehensive overview of the stability and recommended storage conditions for 3-bromodihydrofuran-2(3H)-one (also known as  $\alpha$ -bromo- $\gamma$ -butyrolactone), a key intermediate in various synthetic applications. Understanding the stability profile of this compound is critical for ensuring its quality, efficacy, and safety in research and development.

## Core Stability Profile

3-bromodihydrofuran-2(3H)-one is a lactone that is generally considered stable under recommended storage conditions. However, its structure, featuring a lactone ring and a bromine atom at the alpha position, makes it susceptible to certain degradation pathways, primarily hydrolysis and dehydrohalogenation. The presence of moisture and elevated temperatures can accelerate these degradation processes.

## General Stability

According to safety data sheets, the product is considered stable, and hazardous polymerization is not expected to occur.<sup>[1]</sup> However, like many brominated organic compounds, it can be sensitive to light and incompatible with strong oxidizing agents and strong bases.

## Quantitative Stability Data

Detailed quantitative data on the degradation kinetics of 3-bromodihydrofuran-2(3H)-one under various stress conditions (e.g., pH, temperature, light) is not extensively available in public literature. The information presented below is a summary of qualitative and semi-quantitative findings from available sources.

| Parameter             | Condition                                                                             | Observation                                                                    | Source                                 |
|-----------------------|---------------------------------------------------------------------------------------|--------------------------------------------------------------------------------|----------------------------------------|
| Thermal Stability     | 4 °C                                                                                  | A related brominated lactone was found to be stable for months.                | [2]                                    |
| Elevated Temperatures | Heating may cause decomposition and lead to the violent rupture of containers.<br>[1] | [1]                                                                            |                                        |
| Hydrolytic Stability  | Presence of Water/Moisture                                                            | Susceptible to hydrolysis, which is accelerated by acidic or basic conditions. | General chemical knowledge of lactones |
| Photostability        | Exposure to Light                                                                     | Should be protected from light, as is common for brominated compounds.         | General chemical knowledge             |
| Compatibility         | Strong Oxidizing Agents                                                               | Incompatible.                                                                  | [1]                                    |
| Strong Bases          | Incompatible; can promote hydrolysis and dehydrohalogenation.                         | General chemical knowledge                                                     |                                        |
| Acetone               | Stable under reflux conditions for several hours.                                     | [3]                                                                            |                                        |

## Potential Degradation Pathways

The primary degradation pathways for 3-bromodihydrofuran-2(3H)-one are anticipated to be hydrolysis of the lactone ring and elimination of hydrogen bromide.

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## References

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